Technical Guide: 4-(3,5-Difluorophenyl)phenol[1] [2]

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Compound of Interest

Compound Name:	*4-(3,5-Difluorophenyl)phenol*
CAS No.:	*656304-67-5*
Cat. No.:	*B1610069*

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Executive Summary & Chemical Architecture

4-(3,5-Difluorophenyl)phenol (CAS: 656304-67-5) is a critical biaryl intermediate primarily utilized in the synthesis of advanced liquid crystal (LC) mesogens and, increasingly, as a scaffold in medicinal chemistry. Its structural significance lies in the 3,5-difluoro substitution pattern, which imparts unique electronic and steric properties to the biphenyl core.

Core Chemical Identity

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Property	Specification
IUPAC Name	3',5'-Difluoro-[1,1'-biphenyl]-4-ol
Common Name	4-(3,5-Difluorophenyl)phenol
CAS Registry Number	656304-67-5
Molecular Formula	$C_{12}H_8F_2O$
Molecular Weight	206.19 g/mol
LogP (Predicted)	~3.4 (Lipophilic)
H-Bond Donors/Acceptors	1 / 3

Structural Significance[5]

- Dielectric Anisotropy (

  ): In liquid crystal physics, the lateral fluorine atoms at the 3,5-positions create a dipole moment perpendicular to the molecular long axis. This is essential for generating negative dielectric anisotropy, a requirement for Vertically Aligned (VA) mode LCDs used in high-contrast displays.

- Metabolic Stability (Pharma): The fluorine atoms block the metabolically vulnerable 3 and 5 positions of the phenyl ring, preventing oxidative degradation (e.g., by Cytochrome P450), thereby extending the half-life of drug candidates containing this scaffold.

Synthetic Methodology: The Suzuki-Miyaura Protocol

The most robust route to **4-(3,5-difluorophenyl)phenol** is the palladium-catalyzed Suzuki-Miyaura cross-coupling. This method is preferred over Gomberg-Bachmann or Ullmann couplings due to milder conditions and higher regioselectivity.

Reaction Mechanism (Causality)

The synthesis relies on the coupling of an aryl halide with an arylboronic acid.

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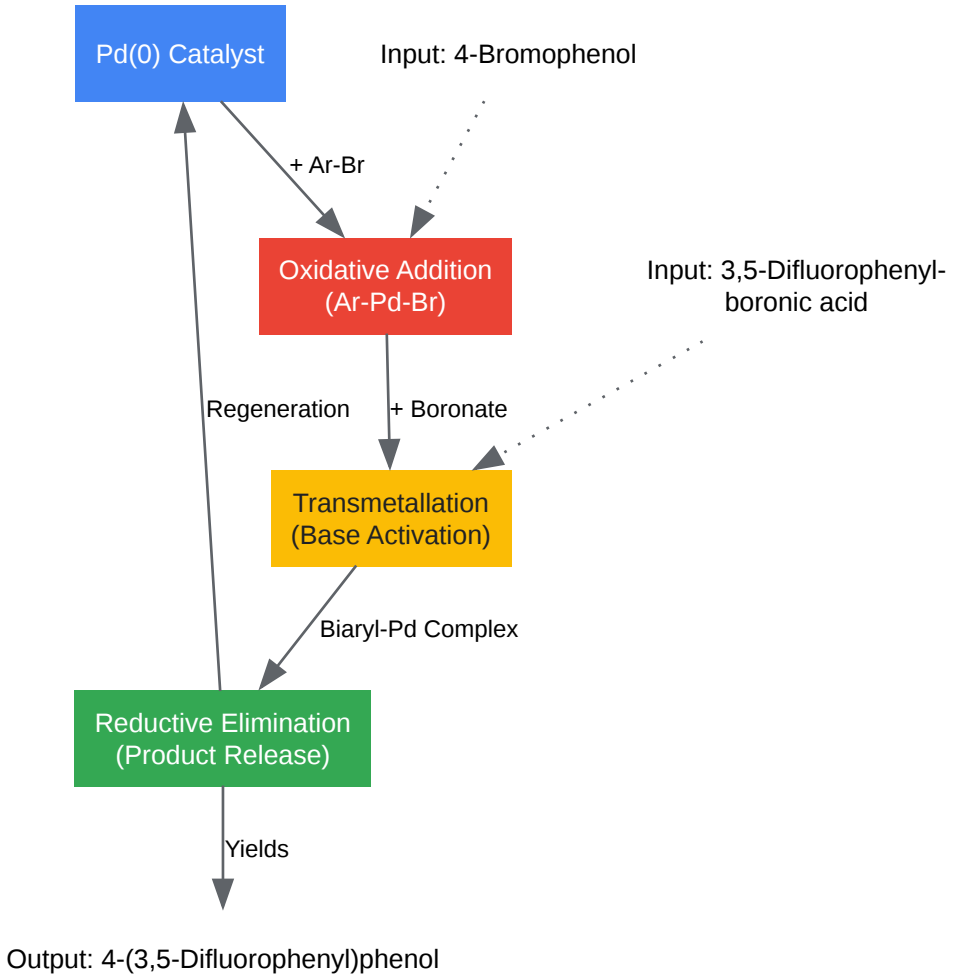
- Electrophile: 4-Bromophenol (preferred over chloride for faster oxidative addition).
- Nucleophile: 3,5-Difluorophenylboronic acid.
- Catalyst: Palladium(0) species.[1]

The cycle proceeds through three distinct stages:

- Oxidative Addition: Pd(0) inserts into the C-Br bond of 4-bromophenol.
- Transmetallation: The boronic acid (activated by base) transfers the 3,5-difluorophenyl group to the palladium center.
- Reductive Elimination: The C-C bond forms, releasing the biaryl product and regenerating Pd(0).

Visualization: Catalytic Cycle

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Caption: The Suzuki-Miyaura catalytic cycle illustrating the formation of the biaryl core via Pd(0) catalysis.

Experimental Protocol (Self-Validating System)

Reagents:

- 4-Bromophenol (1.0 eq)
- 3,5-Difluorophenylboronic acid (1.1 eq)
- $Pd(PPh_3)_4$ (3-5 mol%) or $Pd(dppf)Cl_2$ (for sterically demanding cases)
- Potassium Carbonate (K_2CO_3, 2.0 eq)

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- Solvent: Toluene/Ethanol/Water (4:1:1 ratio) or DME/Water.

Step-by-Step Workflow:

- Degassing: Dissolve reagents in the solvent mixture. Sparge with Nitrogen or Argon for 20 minutes. Reasoning: Oxygen poisons the Pd(0) catalyst, leading to homocoupling byproducts.
- Reflux: Heat the mixture to 80-90°C under inert atmosphere for 6-12 hours.
- TLC Monitoring: Monitor reaction progress using Silica TLC (Hexane/Ethyl Acetate 4:1). The starting material (4-bromophenol) should disappear (

  ), and a new fluorescent spot (Product) should appear (

).
- Workup:
  - Cool to room temperature.
  - Acidify with 1M HCl to pH ~2 (Critical step to protonate the phenoxide and ensure the phenol is in the organic layer).
  - Extract with Ethyl Acetate (3x).
  - Wash combined organics with brine, dry over Na_2SO_4.
- Purification: Recrystallization from Ethanol/Water or Column Chromatography (SiO_2).

Applications in Liquid Crystal Technology

In the display industry, this molecule is rarely used as the final "mixture" component but rather as the mesogenic core.

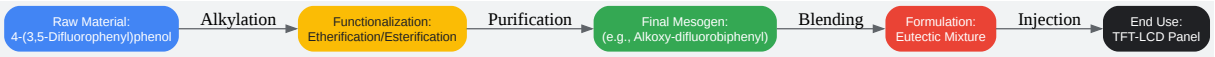
The Role of Fluorination

Non-fluorinated biphenyls often have high melting points and high viscosity. The addition of fluorine at the 3,5-positions:

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- Lowers Viscosity: The atomic radius of Fluorine (1.47 Å) is small enough to not disrupt packing significantly but large enough to reduce intermolecular attraction compared to hydrogen.
- Adjusts Polarity: It creates a specific dipole vector.

Industrial Workflow: From Intermediate to Display



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Caption: The transformation pipeline of the phenolic intermediate into a functional liquid crystal display component.

Quality Control & Characterization

To ensure the material is suitable for high-purity applications (LCs require >99.9% purity to prevent image sticking), rigorous QC is required.

Method	Expected Signal/Result	Purpose
^{1}H NMR ($CDCl_3$)	5.0-5.5 (s, 1H, -OH) 6.7-7.1 (m, 3H, Fluorophenyl) 7.4-7.6 (m, 4H, Phenylene)	Confirm structure and absence of solvent.
^{19}F NMR	Singlet/Multiplet around -108 to -110 ppm	Confirm difluoro substitution pattern.
HPLC	Single peak >99.5% area integration	Quantify purity.
GC-MS	Molecular Ion peak	Confirm molecular weight.[2]

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